

# ammonium nonanoate synthesis from nonanoic acid and ammonia

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## Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

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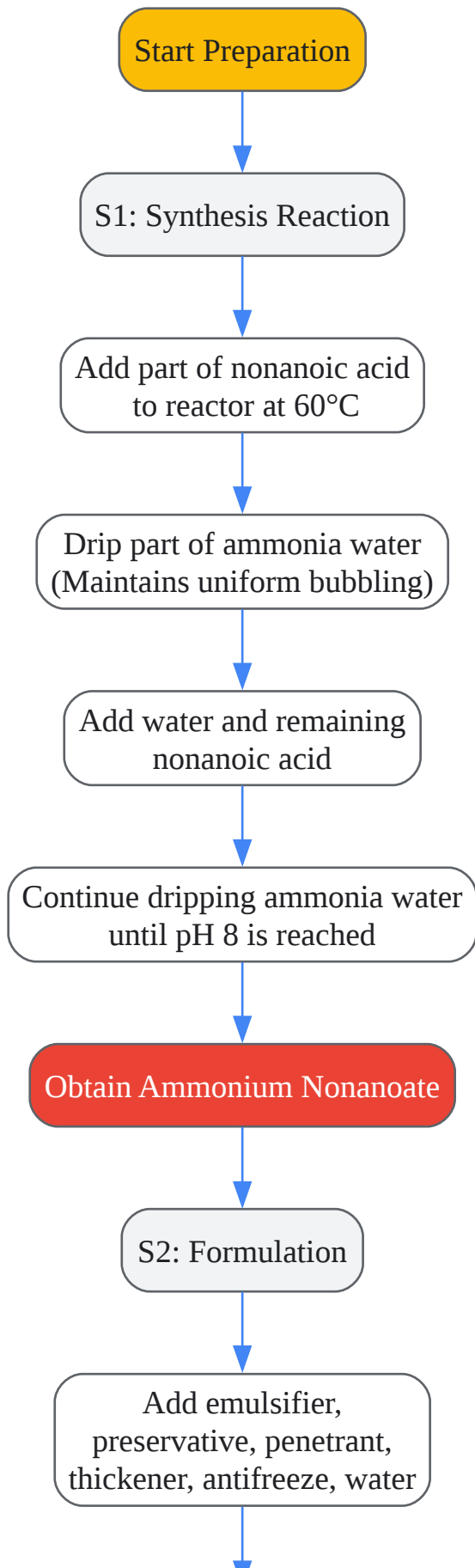
## Synthesis Method and Formulation

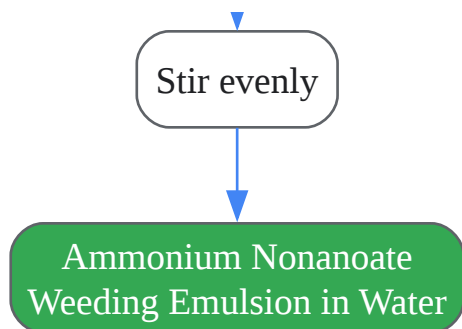
The following table summarizes the key information from a patent that describes a preparation method for an **ammonium nonanoate** herbicide in the form of an emulsion in water [1].

Aspect	Details
Patent	CN111406749A, assigned to Shanghai Wanlihua Biotech [1].
Overall Objective	To create a plant-sourced, rapid-acting, environmentally friendly herbicide with enhanced permeability [1].
Reaction Overview	A two-step neutralization reaction between nonanoic acid (pelargonic acid) and ammonia water (aqueous ammonia) [1].
Raw Materials & Ratio	Nonanoic acid and ammonia water are used in a <b>mass ratio range of 1:0.5 to 1:1.5</b> [1].
Reaction Temperature	Approximately <b>60°C</b> [1].

Aspect	Details
<b>Final pH of Reaction System</b>	pH 8 [1].
<b>Formulation Additives</b>	Emulsifier, preservative (e.g., potassium sorbate), penetrating agent (e.g., agricultural organic silicon), thickener (e.g., magnesium aluminum silicate), and antifreeze (e.g., glycerol) [1].

The workflow for the synthesis and formulation process described in the patent can be visualized as follows:





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Diagram of the two-step synthesis and formulation process for **ammonium nonanoate** emulsion.

## Insights for Researchers

- **Chemical Background:** **Ammonium nonanoate** (or ammonium pelargonate) is the ammonium salt of nonanoic acid. It is a broad-spectrum, non-systemic contact herbicide with no soil activity, meaning it only affects plant tissues it directly contacts and does not translocate through the plant's vascular system [2].
- **Source of Raw Materials:** The patent emphasizes the use of **plant-source pelargonic acid mother liquor** as a raw material, which is a key point for developing "green" or bio-based agrochemicals [1]. Other commercial sources may derive nonanoic acid from animal fats, such as beef tallow [3].
- **Mechanism of Action:** While not related to synthesis, understanding the mode of action is crucial for application. **Ammonium nonanoate** works as a contact herbicide by disrupting plant cell membranes, leading to rapid cell collapse and desiccation of the foliage, often within hours of application [4] [3].

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## References

1. Preparation method of ammonium nonanoate weeding ... [eureka.patsnap.com]
2. - Wikipedia Ammonium nonanoate [en.wikipedia.org]
3. Ammonium Nonanoate [mirimichigreen.com]

#### 4. Ammonium Nonanoate: A Safer, Organic Herbicide Solution [floridist.com]

To cite this document: Smolecule. [ammonium nonanoate synthesis from nonanoic acid and ammonia]. Smolecule, [2026]. [Online PDF]. Available at:

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